

An In-depth Technical Guide to the Health and Safety of 1-Octadecyne

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Compound of Interest

Compound Name: 1-Octadecyne

Cat. No.: B1346895

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the health and safety aspects of chemical compounds is paramount. This guide provides detailed information on the safe handling, storage, and disposal of **1-Octadecyne**, a long-chain terminal alkyne.

Chemical and Physical Properties

A foundational aspect of safe laboratory practice is a thorough knowledge of the physical and chemical properties of the substances being handled.

Property	Value
Molecular Formula	C ₁₈ H ₃₄
Molecular Weight	250.5 g/mol
Physical State	Liquid or low melting solid
Appearance	Colorless to light yellow
Melting Point/Range	21 - 24 °C / 69.8 - 75.2 °F[1]
Boiling Point/Range	313 °C / 595.4 °F[1]
Solubility	No data available

Hazard Identification and GHS Classification

1-Octadecyne is classified under the Globally Harmonized System (GHS) with the following hazard statements:

Hazard Class	GHS Classification
Aspiration Hazard	H304: May be fatal if swallowed and enters airways[2][3]
Signal Word	Danger[2][3]

Pictogram:



Safe Handling and Storage

Proper handling and storage procedures are critical to minimizing the risks associated with **1-Octadecyne**.

Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid ingestion and inhalation.[1]
- Handle in accordance with good industrial hygiene and safety practices.[1]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to ensure the safety of laboratory personnel.

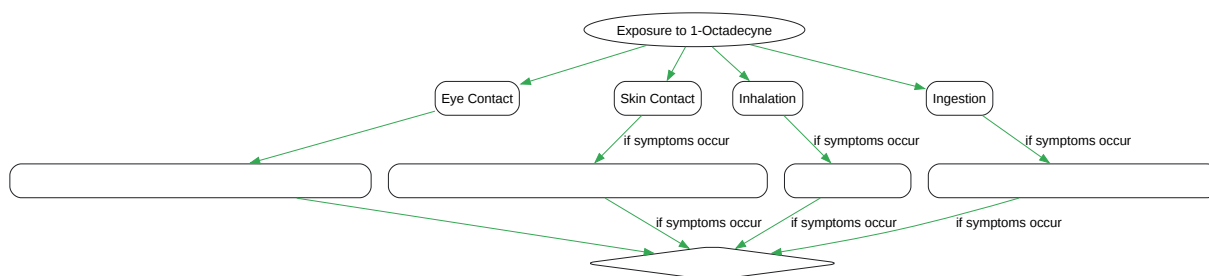
Protection Type	Recommendations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	No protective equipment is needed under normal use conditions. A particle filter is recommended if conditions warrant.[1]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately if symptoms occur.[1]
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.[1]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[1]

The following diagram outlines the general first-aid workflow for exposure to **1-Octadecyne**.



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First-Aid Workflow for **1-Octadecyne** Exposure

Fire-Fighting Measures

While specific data on the flash point of **1-Octadecyne** is not readily available, it is important to be prepared for a fire emergency.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Special Protective Actions for Fire-Fighters: Wear a self-contained breathing apparatus for firefighting if necessary.[3]

Stability and Reactivity

- Reactivity: No known hazardous reactions based on available information.
- Chemical Stability: Stable under normal conditions.[1]

Toxicological Information

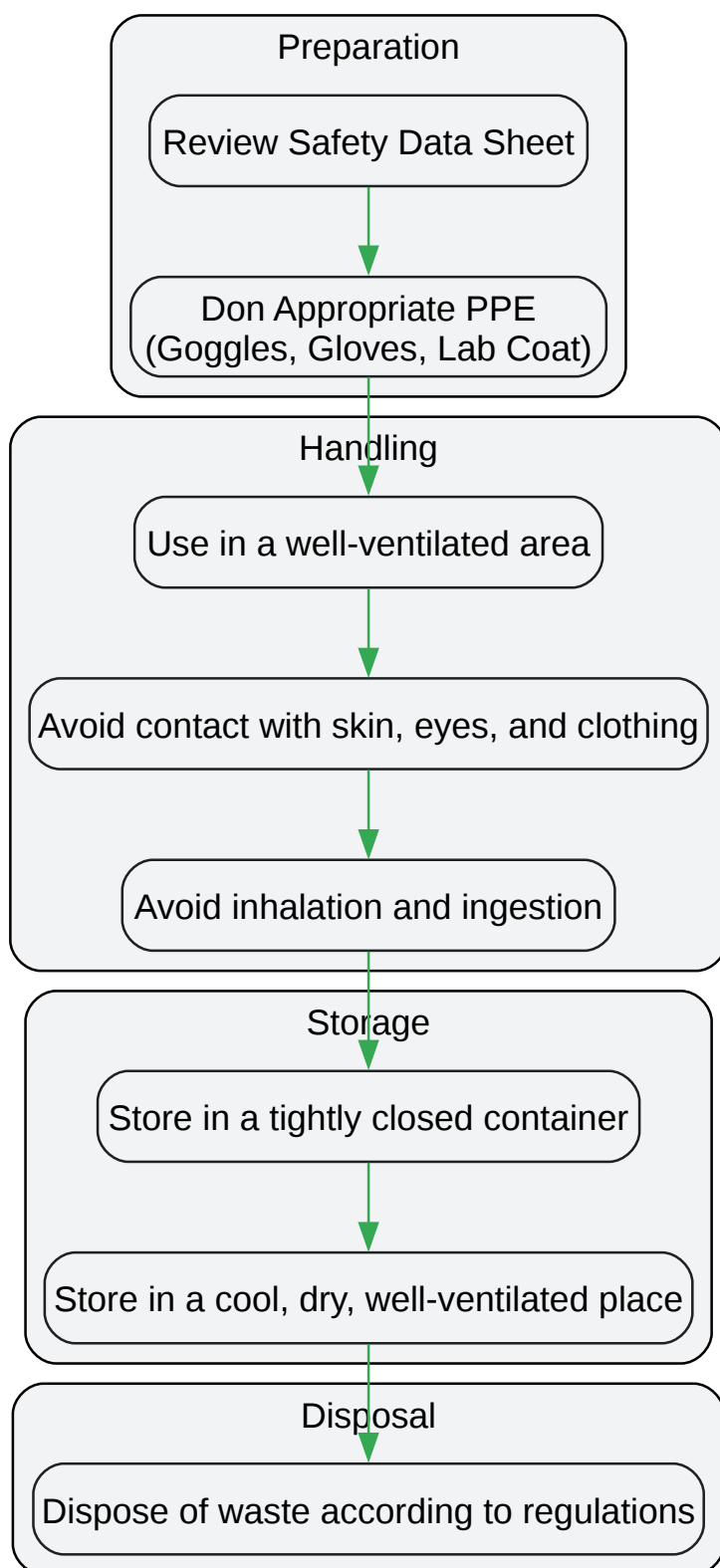
Detailed toxicological data for **1-Octadecyne** is limited. The primary known health effect is the potential for methemoglobinemia.[1]

Disposal Considerations

Proper disposal of **1-Octadecyne** is essential to prevent environmental contamination and ensure compliance with regulations.

- Disposal Method: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at the time of disposal.[3]

The following diagram illustrates a general workflow for handling **1-Octadecyne** in a laboratory setting, from acquisition to disposal.



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General Laboratory Handling Workflow for **1-Octadecyne**

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